

Application Notes and Protocols for Studying Mitochondrial Dysfunction with NS004

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Compound of Interest

Compound Name: NS004

Cat. No.: B15584838

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **NS004**, a benzimidazolone derivative, for investigating mitochondrial dysfunction. **NS004** is primarily known as a potent opener of large-conductance Ca^{2+} -activated potassium (BKCa) channels, which are also present in the inner mitochondrial membrane (mitoBKCa). By modulating these channels, **NS004** offers a valuable tool to probe the roles of mitochondrial ion homeostasis in cell physiology and pathology. However, researchers should be aware of its potential off-target effects, including the inhibition of Complex I of the electron transport chain.

Data Presentation

The following tables summarize the quantitative effects of **NS004** on key parameters of mitochondrial function as reported in the scientific literature.

Table 1: Effect of **NS004** on Mitochondrial Membrane Potential

Cell Type	Parameter	Value	Reference
Human Glioma LN229	EC50 for mitochondrial membrane potential decrease	$5.4 \pm 0.8 \mu\text{M}$	

Table 2: Effects of **NS004** on Mitochondrial and Cellular Respiration

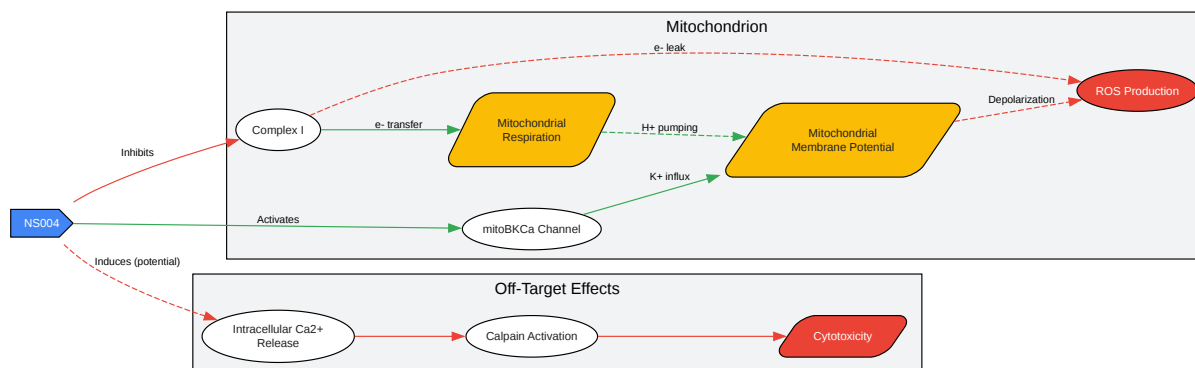
Cell Type/System	Concentration	Effect	Reference
Human Glioma LN229 cells	Not specified	Inhibition of mitochondrial respiratory chain	
Isolated rat liver mitochondria	10 μ M	Did not significantly affect Cd2+-impaired respiration	[1]
PC12 cells	Not specified	Increased resting respiration (uncoupling effect) after 3h; Partial inhibition of maximal respiration after 5 and 24h	[1]

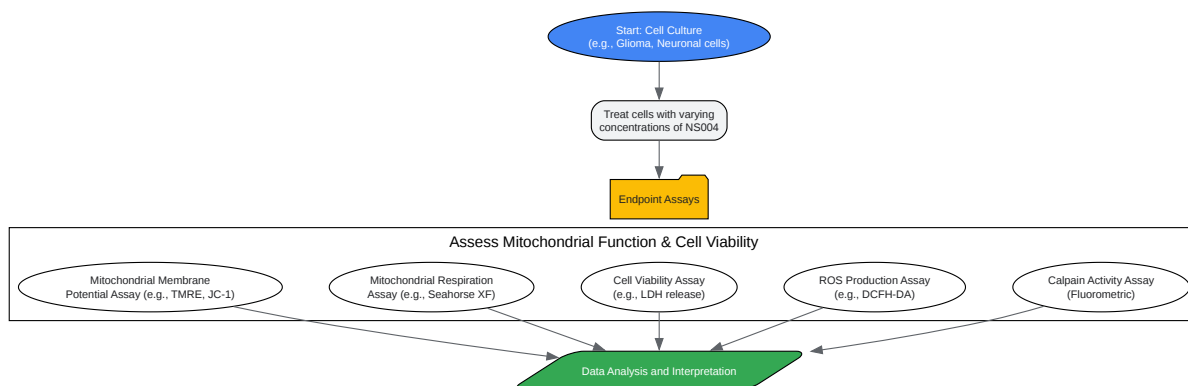
Table 3: Effects of **NS004** on Cell Viability

Cell Type	Concentration	Effect	Reference
Human Glioma LN229 cells	Not specified	No effect on cell survival (measured by LDH release)	
PC12 cells	Not specified	Transient protection against Cd2+-induced decrease in cell viability after 3h	[1]
AS-30D cells	Not specified	Increased apoptosis	[1]

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the proposed signaling pathways of **NS004** in inducing mitochondrial dysfunction and a general experimental workflow for its study.





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References

- 1. researchgate.net [researchgate.net]
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